A Comparative Guide to Hydrogen Ionophores: Profiling Octadecyl Isonicotinate Against Classical Alternatives

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Compound of Interest

Compound Name:	*Octadecyl isonicotinate*
CAS No.:	*103225-02-1*
Cat. No.:	*B010763*

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This guide provides an in-depth comparison of **Octadecyl isonicotinate**, a novel hydrogen ionophore, with established alternatives such as CCCP, FCCP, and Niclosamide. It is intended for researchers, scientists, and drug development professionals seeking to understand the nuanced differences in their mechanisms and applications, supported by experimental data and protocols.

Introduction to Hydrogen Ionophores

Hydrogen ionophores, also known as protonophores, are lipid-soluble molecules that transport protons (H+) across biological membranes.[1] This transport disrupts the electrochemical potential of hydrogen ions, a critical component for cellular processes like ATP synthesis via the electron transport chain in mitochondria.[2] By dissipating the proton gradient, these compounds can induce a range of cellular effects, including mitochondrial uncoupling, modulation of intracellular pH, and induction of apoptosis and autophagy. Their ability to interfere with fundamental cellular bioenergetics makes them valuable tools in research and potential therapeutic agents, particularly in oncology.

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Octadecyl Isonicotinate: A Novel Lysosomotropic Agent

Octadecyl isonicotinate (OI) is a recently identified hydrogen ionophore with a unique mechanism of action centered on its lysosomotropic properties. As a weakly basic compound, OI preferentially accumulates within the acidic environment of lysosomes.[3][4][5] This accumulation leads to the disruption of the lysosomal proton gradient, an increase in lysosomal pH, and subsequent impairment of lysosomal function.

The disruption of lysosomal homeostasis by OI has significant downstream consequences. It can inhibit autophagy, a cellular recycling process that is often upregulated in cancer cells to promote survival.[6][7] By blocking this pro-survival mechanism, OI can sensitize cancer cells to other therapies and induce cell death. Furthermore, the destabilization of lysosomes can lead to the release of cathepsins into the cytosol, triggering the lysosomal pathway of apoptosis.[8]

Comparative Analysis with Classical Hydrogen Ionophores

To understand the unique properties of **Octadecyl isonicotinate**, it is essential to compare it with well-characterized hydrogen ionophores.

Carbonyl cyanide m-chlorophenyl hydrazone (CCCP) and Carbonyl cyanide-p-trifluoromethoxyphenylhydrazone (FCCP)

CCCP and FCCP are classical mitochondrial uncouplers widely used in bioenergetics research.[9][10] Their primary mode of action is to shuttle protons across the inner mitochondrial membrane, dissipating the proton motive force required for ATP synthesis.[11][12][13] This leads to an increase in oxygen consumption without a corresponding increase in ATP production, effectively "uncoupling" respiration from phosphorylation.

- Mechanism: Both CCCP and FCCP are highly efficient protonophores that act directly on the mitochondrial membrane.[14][15] Their effects are generally rapid and potent.

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- Cellular Target: While they can affect other cellular membranes at higher concentrations, their primary target is the mitochondria.[9]

- Applications: They are the gold standard for inducing mitochondrial depolarization and are frequently used to study mitochondrial function, mitophagy (a selective form of autophagy that clears damaged mitochondria), and apoptosis.[10]

Niclosamide

Niclosamide is an anthelmintic drug that has been repurposed for its anticancer properties. It functions as a protonophore, disrupting pH homeostasis in both mitochondria and endosomes.[11][16][17]

- Mechanism: Niclosamide's protonophoric activity is attributed to its salicylanilide structure, which allows for reversible protonation and transport of protons across lipid bilayers.[11][17]

- Cellular Target: It has a broader range of action compared to CCCP and FCCP, affecting both mitochondrial and endosomal/lysosomal pH.[16]

- Applications: Its ability to modulate multiple signaling pathways, including mTORC1, and its effects on endosomal pH give it a wide range of antiviral and anticancer activities.[16][17]

Comparative Summary

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Feature	Octadecyl Isonicotinate	CCCP / FCCP	Niclosamide
Primary Target	Lysosomes	Mitochondria	Mitochondria & Endosomes
Mechanism	Lysosomotropic accumulation, disruption of lysosomal pH	Proton shuttling across the inner mitochondrial membrane	Proton shuttling across mitochondrial and endosomal membranes
Key Cellular Effects	Autophagy inhibition, induction of lysosomal cell death	Mitochondrial uncoupling, induction of mitophagy	Mitochondrial uncoupling, inhibition of mTORC1 signaling
Primary Application	Cancer research, studying lysosomal biology	Bioenergetics, studying mitochondrial dynamics	Cancer and antiviral research

Experimental Protocols

Measuring Intracellular pH Changes

The ability of a hydrogen ionophore to alter intracellular pH is a key indicator of its activity. This can be measured using fluorescent pH-sensitive dyes.

Principle: Cell-permeant dyes, such as BCFL-AM or BCECF-AM, are loaded into cells where they are cleaved by intracellular esterases to their fluorescent, membrane-impermeant form. The fluorescence intensity or excitation/emission ratio of these dyes is pH-dependent, allowing for the quantification of changes in cytosolic or organellar pH.[18]

Protocol:

- Cell Preparation: Plate cells in a 96-well plate at a suitable density and allow them to adhere overnight.
- Dye Loading: Wash the cells with a suitable buffer (e.g., Hanks' Balanced Salt Solution, HBSS). Load the cells with a fluorescent pH indicator dye (e.g., 5 µM BCECF-AM) in the buffer for 30-60 minutes at 37°C.[18]

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- Compound Treatment: Wash the cells to remove excess dye. Add the hydrogen ionophore (**Octadecyl isonicotinate**, CCCP, FCCP, or Niclosamide) at various concentrations.
- Measurement: Measure the fluorescence at the appropriate excitation and emission wavelengths using a fluorescence plate reader. For ratiometric dyes like BCECF, measure the fluorescence at two different excitation wavelengths.
- Data Analysis: Calculate the ratio of fluorescence intensities (for ratiometric dyes) or the change in fluorescence intensity and compare it to a calibration curve generated using buffers of known pH.

Causality Behind Experimental Choices: The choice of a ratiometric dye like BCECF is often preferred as the ratio of two measurements is less susceptible to variations in dye loading, cell number, and instrument settings, providing a more robust measurement of intracellular pH.

Assessing Mitochondrial Membrane Potential (ΔΨm)

A hallmark of classical hydrogen ionophores like CCCP and FCCP is their ability to depolarize the mitochondrial membrane.

Principle: The mitochondrial membrane potential can be measured using cationic fluorescent dyes such as JC-1, JC-10, or TMRE.[19][20][21][22] In healthy, polarized mitochondria, these dyes accumulate and form aggregates that emit red/orange fluorescence. Upon mitochondrial depolarization, the dyes disperse into the cytoplasm as monomers, emitting green fluorescence. The ratio of red to green fluorescence provides a measure of the mitochondrial membrane potential.[20][22]

Protocol:

- Cell Preparation: Plate cells in a 96-well plate or on coverslips for microscopy.
- Compound Treatment: Treat the cells with the hydrogen ionophores at desired concentrations for a specified time. Include a positive control for depolarization, such as a high concentration of CCCP.
- Dye Loading: Wash the cells and incubate them with a ΔΨm-sensitive dye (e.g., 2 µM JC-1) for 15-30 minutes at 37°C.[20]

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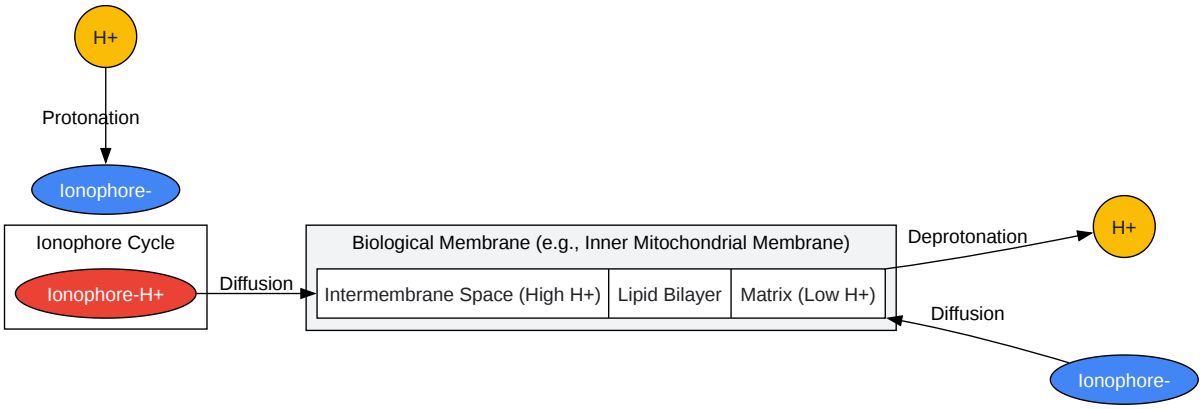
- Measurement: Wash the cells to remove excess dye. Measure the green and red fluorescence using a fluorescence plate reader, flow cytometer, or fluorescence microscope.
- Data Analysis: Calculate the ratio of red to green fluorescence. A decrease in this ratio indicates mitochondrial depolarization.

Causality Behind Experimental Choices: The use of a ratiometric dye like JC-1 or JC-10 allows for a more accurate assessment of mitochondrial membrane potential, as the ratio is independent of the mitochondrial mass.[22]

Visualization of Mechanisms

Mechanism of Hydrogen Ionophore Action



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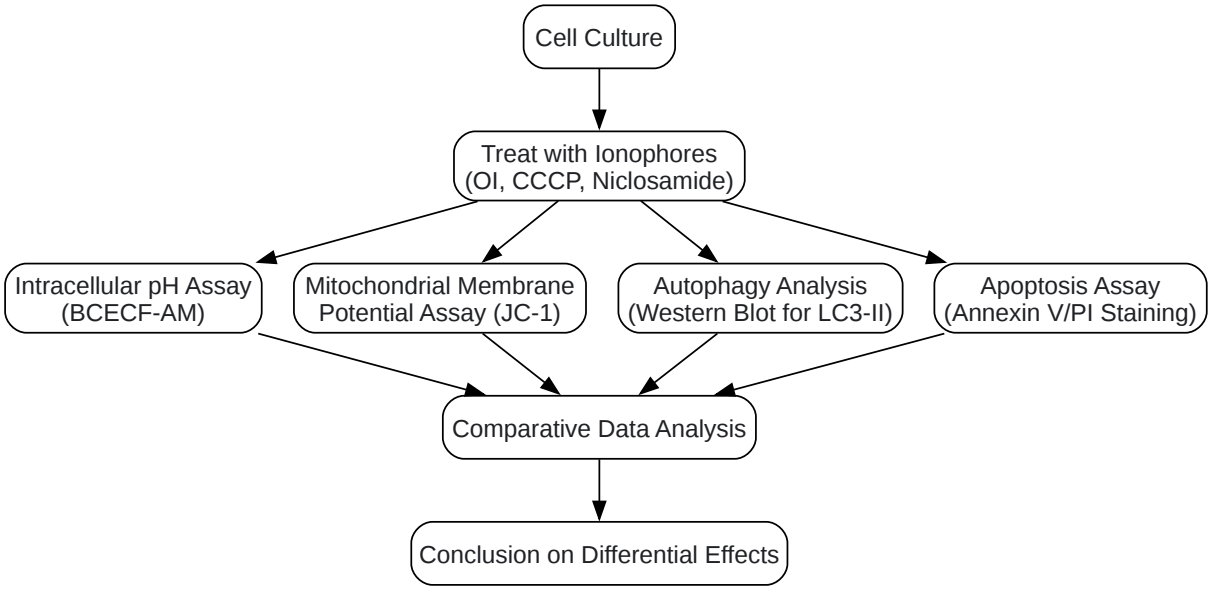
Caption: Generalized mechanism of a hydrogen ionophore shuttling protons across a biological membrane.

Experimental Workflow for Comparative Analysis



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